

Introduction: The Indazole Nucleus in Modern Drug Discovery

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Compound of Interest

Compound Name: (5-Amino-1H-indazol-3-yl)methanol

CAS No.: 908247-75-6

Cat. No.: B1502089

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The indazole scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its prevalence in a multitude of biologically active compounds.[1][2][3][4] As a bioisostere of indole, the indazole nucleus offers a unique combination of hydrogen bond donating and accepting capabilities, which allows for potent and selective interactions with various biological targets, particularly protein kinases.[3] Consequently, indazole derivatives have been successfully developed into marketed drugs for treating cancer and other conditions.[2][4][5]

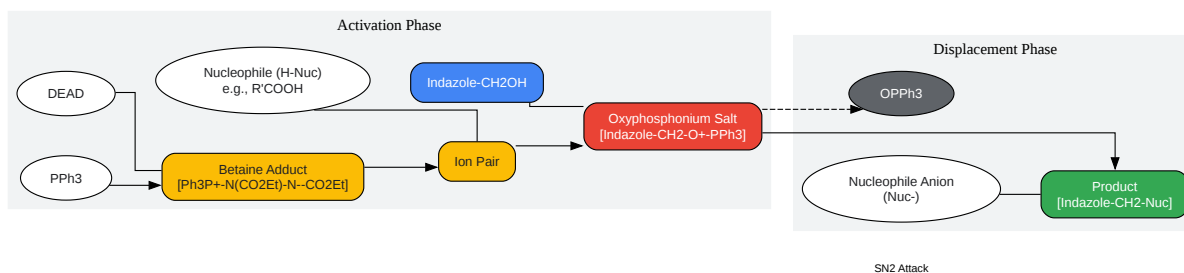
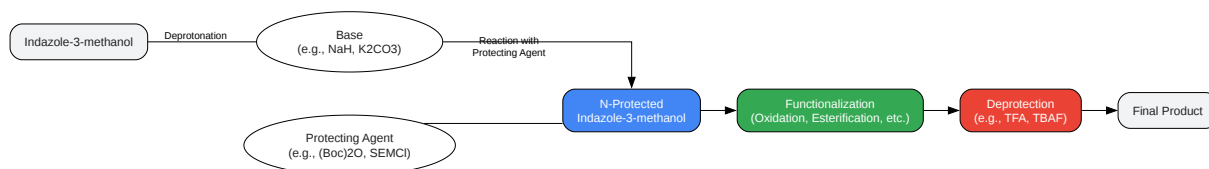
Among the various synthetic handles on the indazole core, the 3-hydroxymethyl group stands out as a particularly versatile precursor.[6] This primary alcohol function on the (1H)-indazole-3-methanol framework serves as a gateway to a vast chemical space, enabling the introduction of diverse functionalities crucial for modulating a compound's pharmacokinetic and pharmacodynamic properties. This guide provides an in-depth exploration of the key chemical transformations of the 3-hydroxymethyl group, offering detailed protocols and expert insights for researchers in organic synthesis and drug development.

Strategic Considerations: The Role of N-H Protection

Before delving into the functionalization of the 3-hydroxymethyl group, it is critical to address the reactivity of the indazole N-H proton. The indazole ring can exist in two predominant tautomeric forms, 1H- and 2H-indazole, with the 1H-tautomer being the more thermodynamically stable.^{[2][4][7]} The acidic N-H proton can interfere with many reactions, particularly those involving bases or organometallic reagents, and can lead to mixtures of N1- and N2-substituted products.^{[8][9]}

Therefore, the strategic protection of the indazole nitrogen is often the first step in a synthetic sequence. The choice of protecting group is dictated by its stability to the subsequent reaction conditions and the ease of its removal.^[10]

Workflow for N-Protection of Indazole



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